

Brousochalcone B: A Comparative Analysis of its Anticancer Activity Across Diverse Cell Lines

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Compound of Interest

Compound Name: Brousochalcone B

Cat. No.: B190645

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Brousochalcone B, a natural chalcone compound, has demonstrated significant potential as an anticancer agent in a variety of preclinical studies. This guide provides a comparative overview of its activity, offering researchers, scientists, and drug development professionals a comprehensive resource to evaluate its efficacy in different cancer cell lines. The information is presented through clear data summaries, detailed experimental protocols, and visual diagrams of the key signaling pathways involved in its mechanism of action.

Quantitative Analysis of Cytotoxic Activity

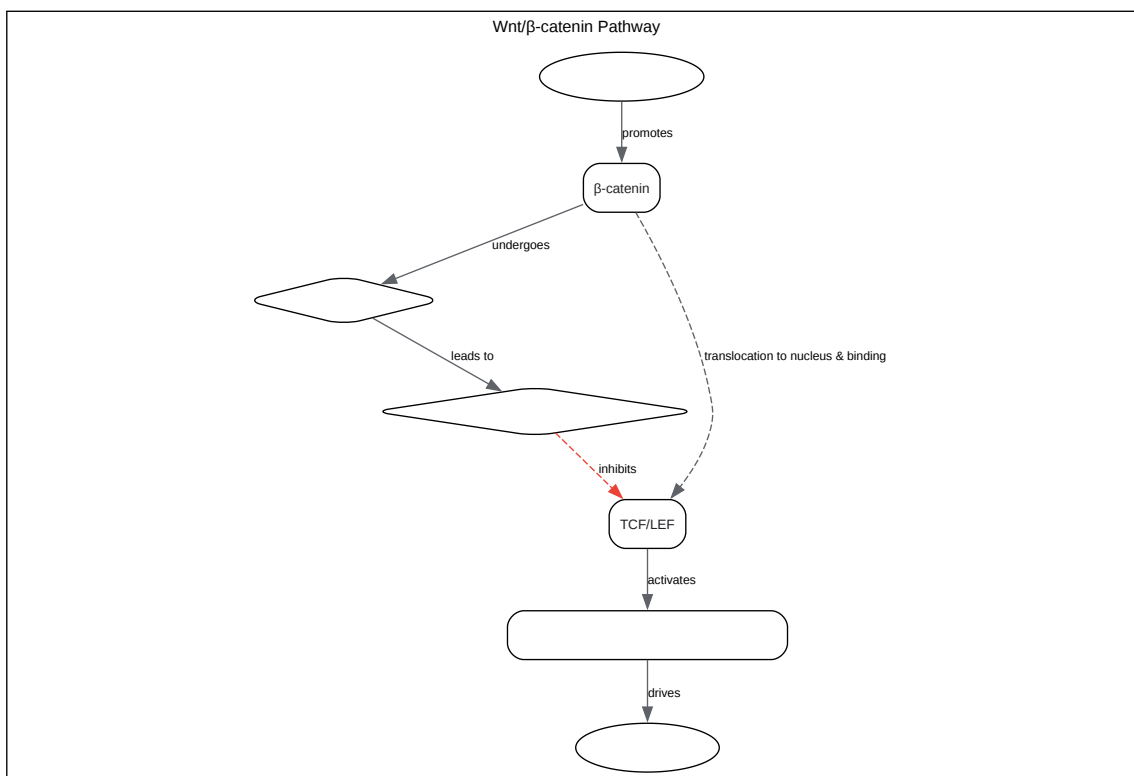
The cytotoxic effect of **Brousochalcone B**, frequently referred to as Brousochalcone A in the scientific literature, has been evaluated across several human cancer cell lines. The half-maximal inhibitory concentration (IC₅₀) values, a measure of the compound's potency, are summarized in the table below.

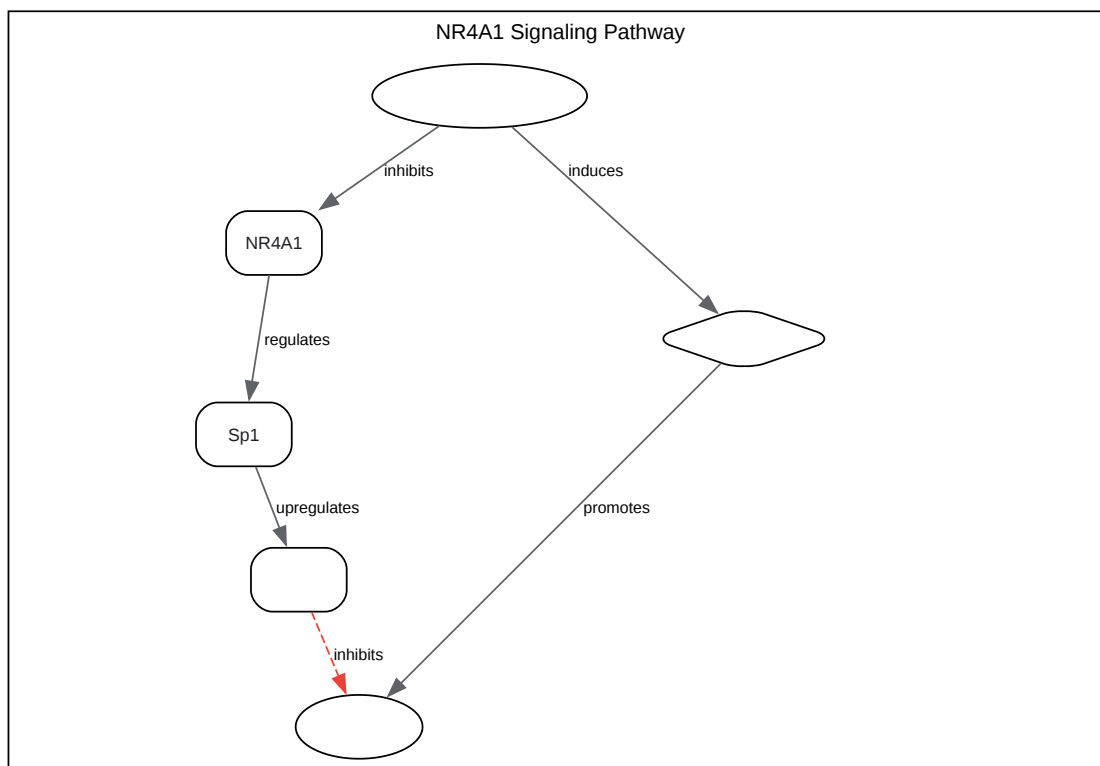
| Cell Line | Cancer Type | IC50 (μM) at 48h | Reference |
|---|-----------------|---|-----------|
| Panc-1 | Pancreatic | 21.10 | [1] |
| MiaPaCa-2 | Pancreatic | 27.20 | [1] |
| HCT116 | Colorectal | Not explicitly stated, but activity confirmed | [1] |
| AGS | Gastric | Activity confirmed, but IC50 not specified | [1] |
| H460 | Large Cell Lung | Activity confirmed, but IC50 not specified | [1] |
| A498 | Renal | Activity confirmed, but IC50 not specified | |
| ACHN | Renal | Activity confirmed, but IC50 not specified | |
| Various Colon and Liver Cancer Cell Lines | Colon & Liver | Activity confirmed, but IC50 not specified | |

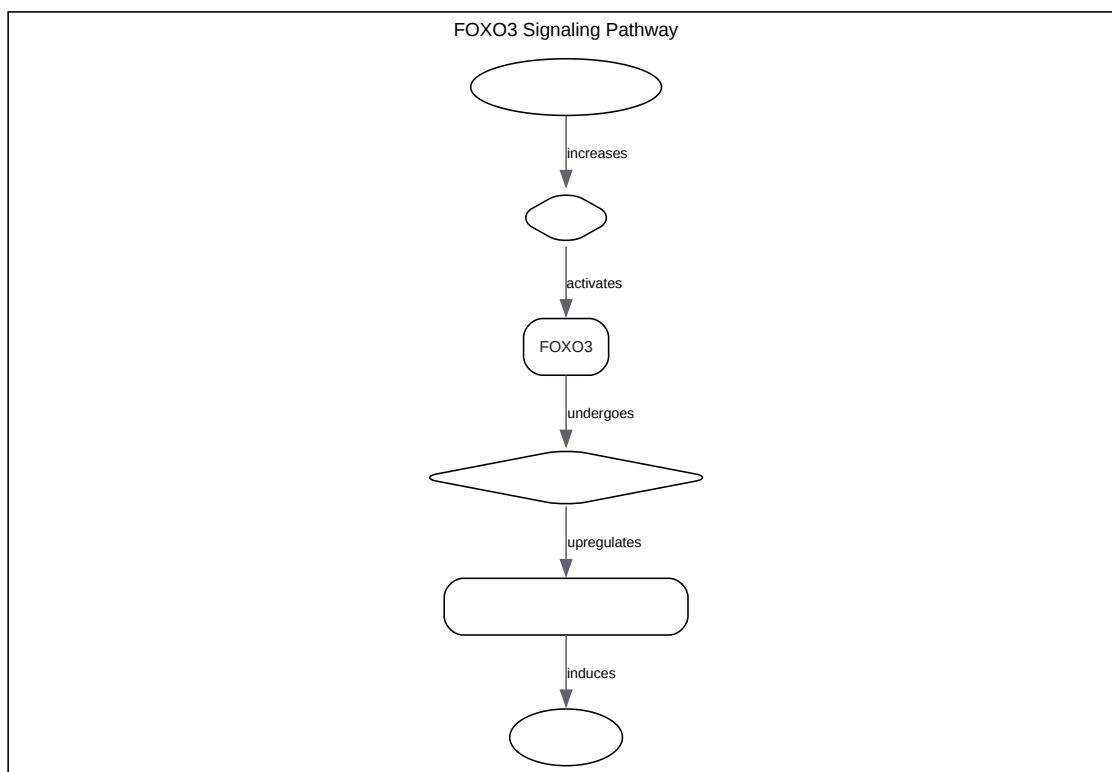
Note: The activity of **Brousochalcone B** has been confirmed in the cell lines listed without a specific IC50 value, indicating its potential as a subject for further quantitative investigation.

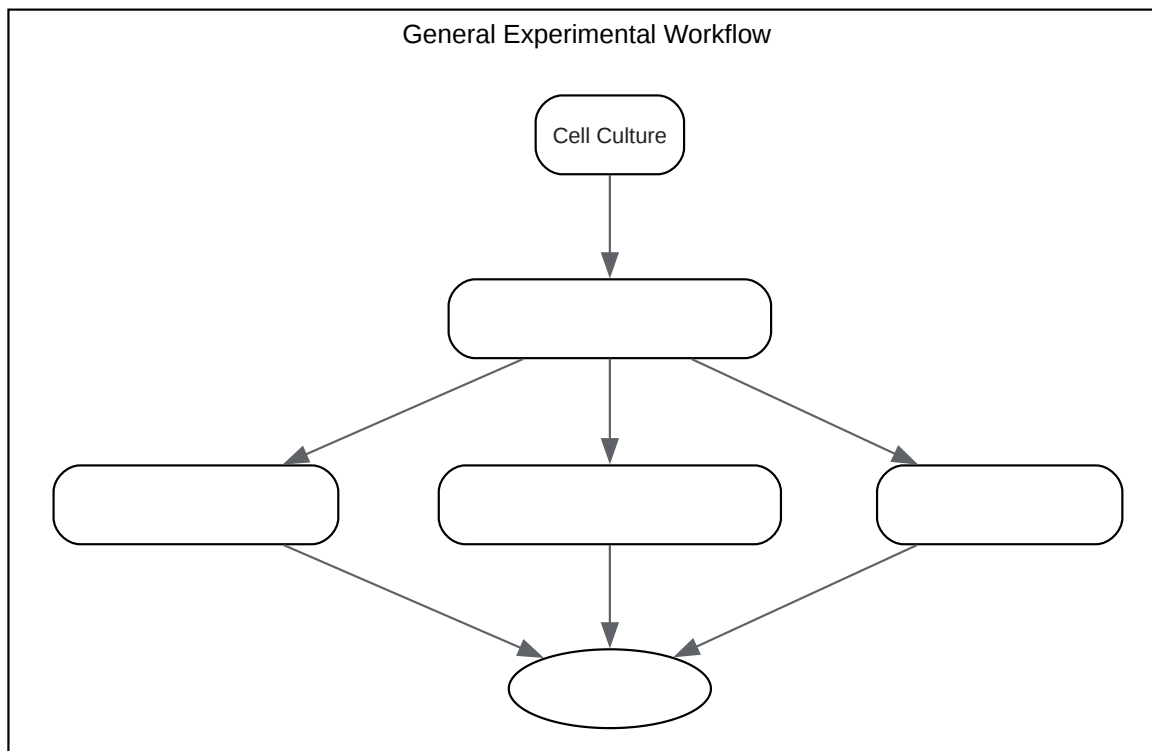
Signaling Pathways Modulated by Brousochalcone B

Brousochalcone B exerts its anticancer effects by modulating several critical signaling pathways involved in cell proliferation, survival, and apoptosis. The following diagrams illustrate the key pathways affected by this compound.









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References

- 1. researchgate.net [researchgate.net]
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